

Application of K-Casein (106-116) in Thrombosis Research Models

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Compound of Interest

Compound Name: K-Casein (106-116), bovine

Cat. No.: B12370797

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction:

The undecapeptide k-casein (106-116), with the sequence Met-Ala-Ile-Pro-Pro-Lys-Lys-Asn-Gln-Asp-Lys, is a bioactive peptide derived from bovine k-casein.^[1] It has garnered significant interest in thrombosis research due to its antithrombotic properties.^{[2][3]} This peptide exerts its effect primarily by inhibiting platelet aggregation and fibrinogen binding, playing a role in preventing the formation of blood clots.^{[2][3]} Its mechanism of action is attributed to its structural homology with the C-terminal dodecapeptide of the human fibrinogen γ -chain (residues 400-411).^{[3][4]} This similarity allows k-casein (106-116) to competitively inhibit the binding of fibrinogen to the platelet integrin receptor $\alpha IIb\beta 3$ (also known as GPIIb/IIIa), a critical step in platelet aggregation and thrombus formation.^{[3][5]}

These application notes provide a summary of the quantitative data on the inhibitory effects of k-casein fragments and detailed protocols for key *in vitro* and *in vivo* experiments to study the antithrombotic potential of k-casein (106-116).

Data Presentation

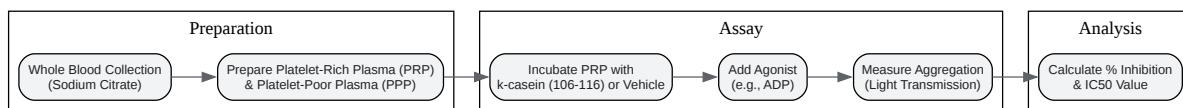
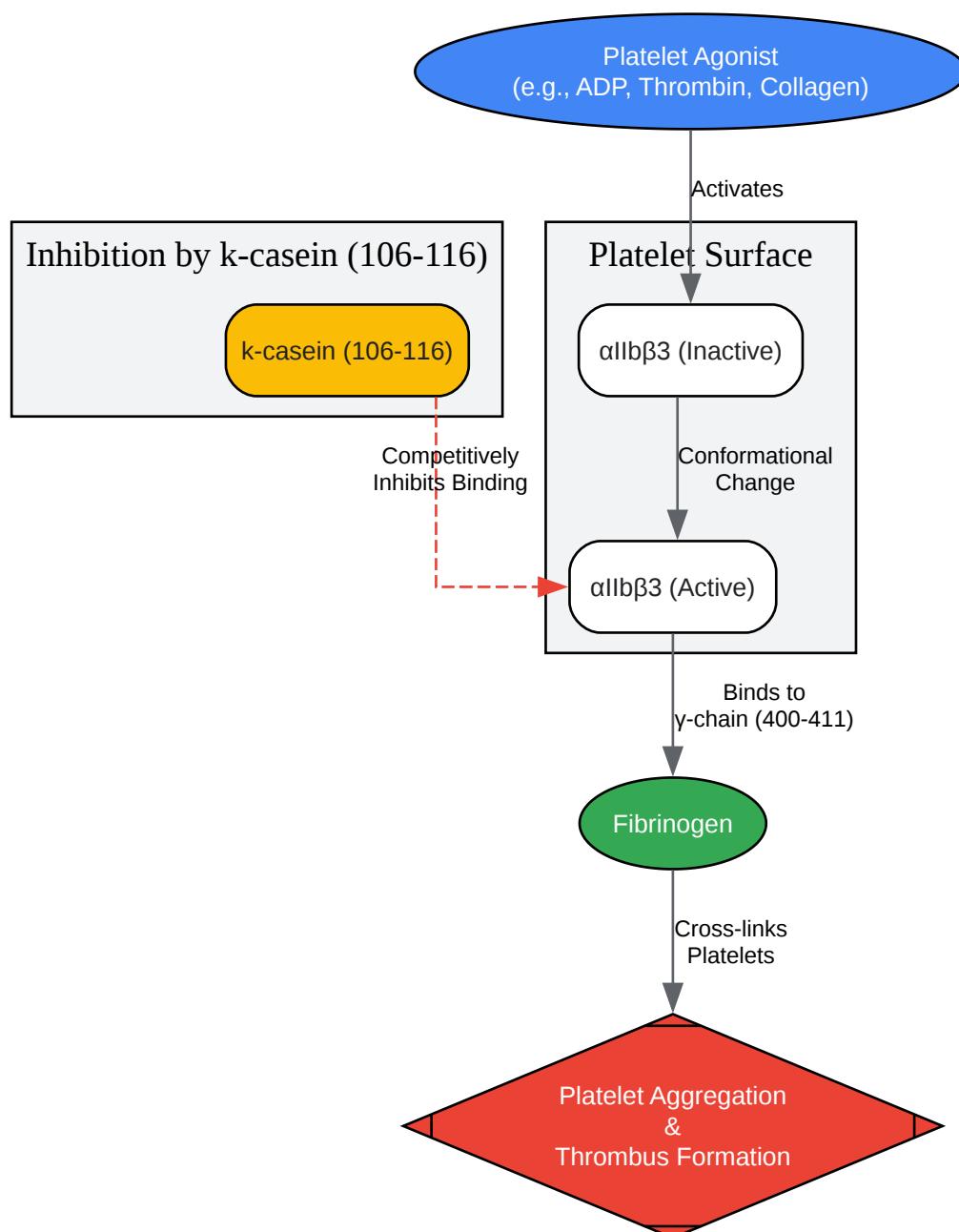
The following table summarizes the quantitative data on the inhibitory activity of k-casein fragments in various platelet aggregation assays. It is important to note that some studies have

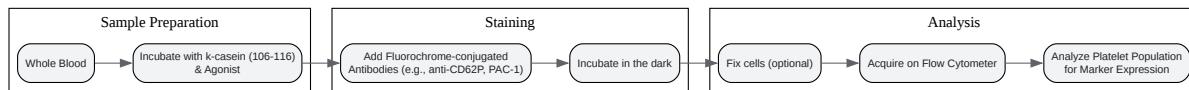
investigated larger fragments of k-casein that encompass the 106-116 sequence.

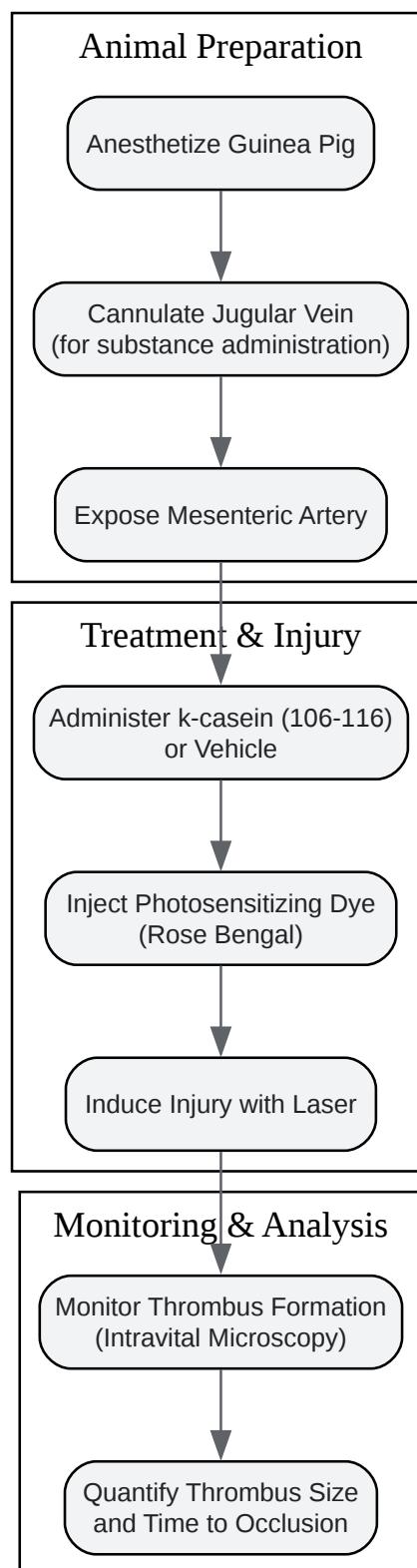
Peptide Fragment	Species	Assay Type	Agonist	IC50 Value	Reference
k-Caseinoglyco peptide (106-171)	Sheep	Platelet Aggregation	Thrombin	215 μ M	[6] [7]
k-Caseinoglyco peptide (106-171)	Sheep	Platelet Aggregation	Collagen	100 μ M	[6] [7]

Signaling Pathway and Mechanism of Action

The primary mechanism of action of k-casein (106-116) involves the disruption of the final common pathway of platelet aggregation: the binding of fibrinogen to the activated $\alpha IIb\beta 3$ integrin receptor on platelets.





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References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Effect of kappa-casein split peptides on platelet aggregation and on thrombus formation in the guinea-pig - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. files.core.ac.uk [files.core.ac.uk]
- 5. researchgate.net [researchgate.net]
- 6. Sheep kappa-casein peptides inhibit platelet aggregation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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